

# Commercial Availability and Synthetic Utility of 2-Thiophenesulfonyl Chloride: A Technical Guide

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## Compound of Interest

Compound Name: 2-Thiophenesulfonyl chloride

Cat. No.: B116581

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability, physicochemical properties, and key synthetic applications of **2-Thiophenesulfonyl chloride** (CAS No. 16629-19-9). This versatile reagent serves as a crucial building block in medicinal chemistry and materials science, primarily for the introduction of the 2-thiophenesulfonyl moiety into a wide range of molecular scaffolds.

## Physicochemical and Commercial Data

**2-Thiophenesulfonyl chloride** is a readily available chemical intermediate. The following tables summarize its key physical properties and a non-exhaustive list of commercial suppliers.

Table 1: Physicochemical Properties of **2-Thiophenesulfonyl Chloride**

Property	Value	Reference(s)
CAS Number	16629-19-9	[1][2]
Molecular Formula	C <sub>4</sub> H <sub>3</sub> ClO <sub>2</sub> S <sub>2</sub>	[1][2]
Molecular Weight	182.65 g/mol	[1][2]
Appearance	White to off-white or colorless to brown-purple solid or low melting liquid	[3]
Melting Point	30-32 °C	[2]
Boiling Point	130-132 °C at 14 mmHg	[2]
Purity	≥96% to >98% (typical)	[4]
Storage Conditions	2-8°C, under inert atmosphere, moisture sensitive	[2][4]

Table 2: Commercial Suppliers of **2-Thiophenesulfonyl Chloride**

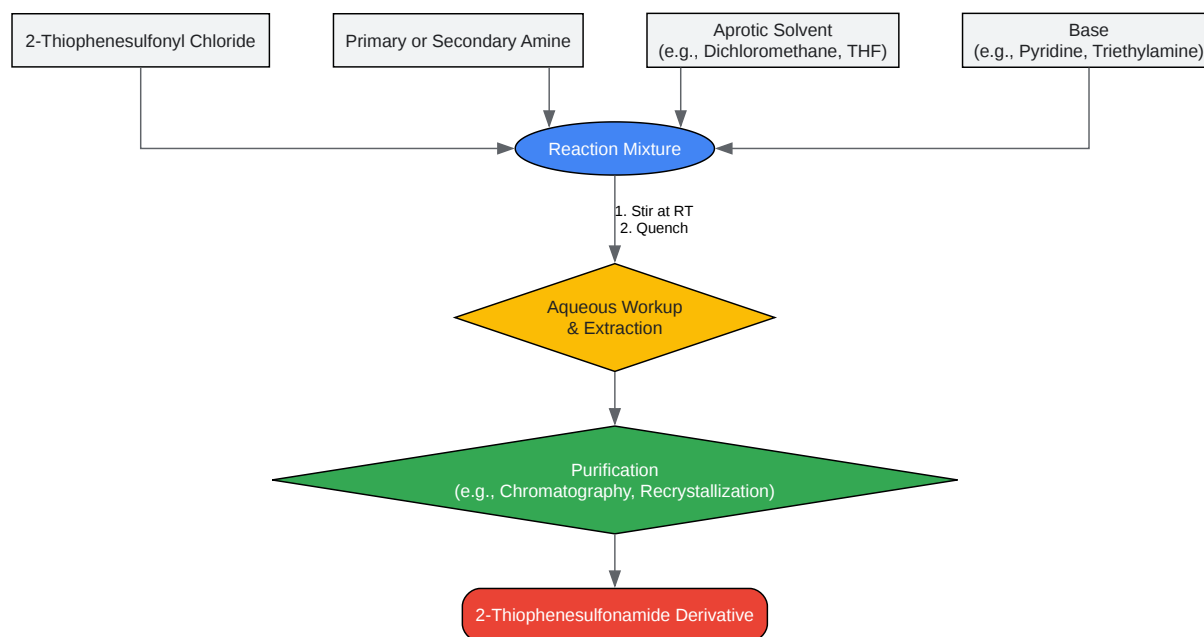
Supplier	Purity/Grade	Catalog Number (Example)
Sigma-Aldrich	96%	255335
Tokyo Chemical Industry (TCI)	>98.0% (GC)	T2122
Santa Cruz Biotechnology	≥97%	sc-226308
Thermo Scientific Chemicals	98%	420890050
Simson Pharma Limited	Custom Synthesis	OT1008000
Capot Chemical	-	7737
Oakwood Chemical	-	003451
Otto Chemie Pvt. Ltd.	96%	T 1426

## Synthetic Applications and Experimental Protocols

**2-Thiophenesulfonyl chloride** is a reactive compound primarily used as a sulfonylating agent. Its derivatives have shown a range of biological activities, making it a valuable precursor in drug discovery programs. For instance, chalcone derivatives bearing a thiophene sulfonate group have been investigated for their antibacterial and antiviral properties.[5] The thiophene sulfonate moiety is also found in compounds explored for various therapeutic targets.[6][7]

## General Experimental Workflow for Sulfonamide Synthesis

The primary application of **2-thiophenesulfonyl chloride** is in the formation of sulfonamides via reaction with primary or secondary amines. This reaction is a cornerstone of medicinal chemistry.



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Caption: General workflow for the synthesis of sulfonamides.

## Detailed Experimental Protocol: Kinetic Studies of 2-Thiophenesulfonyl Chloride with Anilines

Kinetics of the reactions between **2-thiophenesulfonyl chloride** and substituted anilines in methanol have been reported in the literature.[8] While the full detailed protocol from the original papers requires access to the specific publications, a representative procedure for such a kinetic study is outlined below.

Objective: To determine the second-order rate constants for the reaction of **2-thiophenesulfonyl chloride** with various substituted anilines in a chosen solvent system.

Materials:

- **2-Thiophenesulfonyl chloride**
- Substituted anilines (e.g., aniline, p-toluidine, p-chloroaniline)
- Anhydrous methanol (or other suitable solvent)
- Apparatus for UV-Vis spectrophotometry or HPLC
- Constant temperature bath
- Volumetric flasks and pipettes

Procedure:

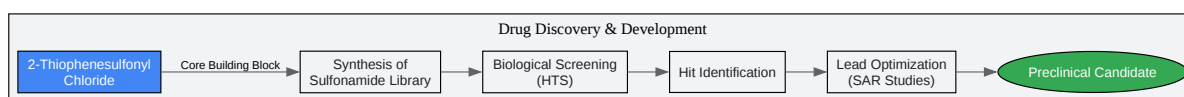
- Solution Preparation:
  - Prepare stock solutions of known concentrations of **2-thiophenesulfonyl chloride** and each substituted aniline in anhydrous methanol.
  - Ensure all glassware is dry to prevent hydrolysis of the sulfonyl chloride.

- Kinetic Run:
  - Equilibrate the stock solutions to the desired reaction temperature (e.g., 25 °C) in a constant temperature bath.
  - Initiate the reaction by mixing equal volumes of the **2-thiophenesulfonyl chloride** and aniline solutions in a reaction vessel.
  - At timed intervals, withdraw aliquots of the reaction mixture.
- Analysis:
  - Quench the reaction in the aliquot, if necessary (e.g., by dilution with a suitable solvent).
  - Monitor the progress of the reaction by following the disappearance of the reactants or the appearance of the product. This can be achieved using:
    - UV-Vis Spectrophotometry: If the product has a unique absorbance maximum compared to the reactants.
    - HPLC: To separate and quantify the concentrations of reactants and products over time.
- Data Analysis:
  - Plot the appropriate function of concentration versus time to determine the rate constant. For a second-order reaction, a plot of  $1/[\text{Reactant}]$  versus time will yield a straight line with a slope equal to the rate constant.

## Role in Drug Development

While **2-thiophenesulfonyl chloride** itself is not typically an active pharmaceutical ingredient, the sulfonamide functional group it helps to create is a well-established pharmacophore. Sulfonamides are present in a wide array of drugs, including antibiotics, diuretics, and anticonvulsants. The thiophene ring is also a recognized bioisostere for the phenyl ring, and its incorporation can modulate the pharmacokinetic and pharmacodynamic properties of a drug candidate, such as solubility, metabolic stability, and receptor binding affinity.

The use of **2-thiophenesulfonyl chloride** allows for the systematic exploration of structure-activity relationships (SAR) by enabling the synthesis of diverse libraries of thiophenesulfonamide derivatives for biological screening.



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Caption: Role of **2-Thiophenesulfonyl Chloride** in Drug Discovery.

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